

Technical Guide: Establishing Specifications for 1-Bromo-2-methyloctane

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Compound of Interest

Compound Name: 1-Bromo-2-methyloctane

CAS No.: 127839-46-7

Cat. No.: B150990

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Abstract

1-Bromo-2-methyloctane (CAS: 127839-46-7 / 163530-44-7) is a specialized branched alkyl halide intermediate used in the synthesis of chiral liquid crystals, pheromones, and complex pharmaceutical scaffolds. Unlike its linear analog (1-bromooctane), widely available literature data for this specific isomer is sparse. This guide provides a framework for researchers to establish rigorous boiling point and density specifications, grounded in structure-property relationships and validated experimental protocols.

Chemical Identity & Significance[1]

Property	Detail
IUPAC Name	1-Bromo-2-methyloctane
CAS Number	127839-46-7 (Racemic); 163530-44-7 ((R)-isomer)
Molecular Formula	C ₉ H ₁₉ Br
Molecular Weight	207.15 g/mol
Structural Feature	Primary alkyl bromide with β -methyl branching
Key Application	Nucleophilic substitution (S _N 2) for introducing isooctyl-like chains with chiral centers. ^{[1][2]}

Significance in Drug Development

The β -methyl branch introduces steric bulk proximal to the reaction center, modulating the kinetics of subsequent nucleophilic substitutions.^[3] In drug design, this moiety is often employed to increase lipophilicity (LogP ~4.8) and disrupt metabolic oxidation at the terminal position, enhancing half-life compared to linear n-octyl chains.

Physical Properties: Theoretical vs. Target Specifications

Due to the limited availability of "gold standard" handbook data for this specific isomer, researchers must rely on Structure-Property Relationship (SPR) analysis to set initial quality control (QC) ranges.

Boiling Point Analysis

The boiling point (BP) is governed by Van der Waals forces and molecular surface area.^[3]

- Linear Analog (1-Bromooctane): BP = 201°C (at 760 mmHg).
- Branching Effect: Branching typically lowers the boiling point slightly due to reduced surface area for intermolecular contact (London dispersion forces).^[3] However, the molecular weight increase from the methyl group (vs. linear heptyl) counteracts this.^[3]

- Precursor Correlation: The precursor, 2-methyl-1-octanol, has a BP of 196.6°C. Converting the hydroxyl group (H-bonding) to a bromide (dipole-dipole/dispersion) typically results in a similar or slightly higher BP for this molecular weight range (e.g., n-octanol 195°C → n-octyl bromide 201°C).

Target Specification:

Condition	Expected Range
Atmospheric (760 mmHg)	198°C – 204°C

| Reduced Pressure (15 mmHg) | 85°C – 92°C |

Density Analysis

Alkyl bromides are significantly denser than water.[3]

- Linear Analog (1-Bromooctane): Density = 1.11 g/mL.
- Branching Effect: Branching increases molar volume, leading to a slight decrease in density compared to the linear isomer.[3]

Target Specification:

Temperature	Expected Range
20°C	1.085 – 1.105 g/mL

| 25°C | 1.080 – 1.100 g/mL |

Experimental Determination Protocols

To validate the theoretical specifications, the following protocols must be executed. These methods ensure self-validating results compliant with GLP standards.

Density Determination (Oscillating U-Tube Method)

Standard: ASTM D4052

Principle: The density is derived from the oscillation frequency of a U-shaped glass tube filled with the sample.^[3] This eliminates meniscus reading errors common in pycnometry.^[3]

Protocol:

- Calibration: Calibrate the density meter using degassed, ultra-pure water (0.9982 g/mL at 20°C) and dry air.^[3]
- Sample Prep: Ensure **1-Bromo-2-methyloctane** is dry (water content <0.05% by Karl Fischer) and free of bubbles.
- Injection: Inject ~2 mL into the oscillating cell. Ensure no microbubbles are trapped.^[3]
- Equilibration: Allow thermal equilibrium at 20.0°C ± 0.05°C.
- Measurement: Record density to 4 decimal places (e.g., 1.0921 g/mL).
- Validation: Repeat n=3. Standard deviation must be <0.0002 g/mL.^[3]

Boiling Point Determination (Micro-Siwoloboff Method)

For limited sample volumes (<1 mL)

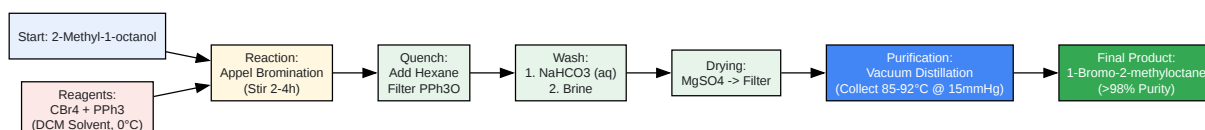
Protocol:

- Place 0.5 mL of sample in an ignition tube.
- Insert a sealed capillary tube (open end down) into the liquid.^[3]
- Attach the tube to a thermometer and immerse in a silicone oil bath.
- Heat slowly (2°C/min).
- Observation: A rapid stream of bubbles will emerge from the capillary as the vapor pressure exceeds atmospheric pressure.^[3]
- Endpoint: Stop heating. Record the temperature at the exact moment the bubbling stops and liquid begins to suck back into the capillary. This is the true boiling point.

Synthesis & Purification Workflow

The purity of **1-Bromo-2-methyloctane** directly impacts its physical properties. The Appel Reaction is preferred over HBr reflux for this branched substrate to minimize rearrangement and racemization (if using chiral starting material).[3]

Workflow Diagram



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Caption: Optimized Appel reaction workflow for synthesizing high-purity **1-bromo-2-methyloctane**.

Critical Causality in Synthesis

- Why Appel? The reaction proceeds under neutral conditions. Acid-catalyzed methods (HBr) can cause hydride shifts at the β -carbon, leading to tertiary bromide impurities (2-bromo-2-methyloctane), which have significantly different boiling points (~ 100 - 110°C) and will skew density measurements.
- Purification: Vacuum distillation is mandatory.[3] The branched structure makes the boiling point sensitive to pressure; a nomograph should be used to correlate reduced pressure BP to atmospheric BP.[3]

Safety & Handling

Hazard Classification (GHS):

- Flammable Liquid (Category 4): Flash point estimated $\sim 78^\circ\text{C}$.
- Skin/Eye Irritant (Category 2): Alkylating agent.[3]

- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.

Handling Protocol:

- Engineering Controls: Handle only in a fume hood.
- PPE: Nitrile gloves (0.11 mm) provide splash protection.[3] For immersion, use PVA or Viton.
- Storage: Store under inert gas (Argon/Nitrogen) to prevent hydrolysis and yellowing (liberation of Br₂).[3]

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